

safety and handling of (S)-1,2,3,4-Tetrahydroisoquinoline-3-methanol

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Compound of Interest

Compound Name: (S)-1,2,3,4-Tetrahydroisoquinoline-3-methanol

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An In-depth Technical Guide to the Safe Handling of **(S)-1,2,3,4-Tetrahydroisoquinoline-3-methanol**

Prepared for Researchers, Scientists, and Drug Development Professionals

(S)-1,2,3,4-Tetrahydroisoquinoline-3-methanol is a chiral heterocyclic compound of significant interest within the pharmaceutical and medicinal chemistry sectors. Its rigid, stereodefined structure makes it a valuable building block and key intermediate for the synthesis of a wide array of bioactive molecules and complex natural products.^{[1][2]} This tetrahydroisoquinoline (THIQ) scaffold is integral to numerous compounds explored for their therapeutic potential, including agents for neurological disorders, analgesics, and anti-cancer therapies.^{[1][3][4][5]}

Given its integral role in drug discovery and development, a thorough understanding of its chemical properties and associated hazards is paramount for ensuring laboratory safety. This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and emergency responses required when working with this compound.

Compound Identification and Physicochemical Properties

A precise understanding of a compound's physical and chemical properties is the foundation of safe laboratory practice. These characteristics influence storage, handling, and the selection of appropriate personal protective equipment (PPE).

Property	Value	Source(s)
Chemical Name	[(3S)-1,2,3,4-tetrahydroisoquinolin-3-yl]methanol	[6]
Synonyms	(S)-(-)-1,2,3,4-Tetrahydro-3-isoquinolinemethanol	[1]
CAS Number	18881-17-9	[1][6][7]
Molecular Formula	C ₁₀ H ₁₃ NO	[1][6][7]
Molecular Weight	163.22 g/mol	[1][6]
Appearance	White to pale yellow crystalline powder or chunks	[1][7][8]
Melting Point	114-116 °C	[1][8]
Optical Rotation	$[\alpha]^{22}/D = -97^\circ$ (c = 1 in methanol)	[1]
Solubility	Soluble in dichloromethane; slightly soluble in water	[9][10]

Hazard Analysis and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **(S)-1,2,3,4-Tetrahydroisoquinoline-3-methanol** is classified as hazardous. The primary risks involve irritation to the skin, eyes, and respiratory system.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation

Source(s):[\[6\]](#)[\[7\]](#)

These classifications underscore the necessity for stringent adherence to safety protocols to prevent accidental exposure. The primary target organ is the respiratory system.

Standard Operating Procedures for Safe Handling and Storage

A multi-layered approach combining engineering controls, personal protective equipment, and strict hygiene practices is essential for mitigating the risks associated with this compound.

Engineering Controls: The First Line of Defense

The primary goal of engineering controls is to isolate the researcher from the chemical hazard.

- Ventilation: All weighing and manipulation of the solid compound should be conducted within a certified chemical fume hood to prevent the inhalation of airborne particles.[\[11\]](#)[\[12\]](#) The work area must be well-ventilated.
- Safety Stations: An operational and easily accessible eyewash station and safety shower must be located in close proximity to the workstation where the compound is handled.[\[12\]](#)

Personal Protective Equipment (PPE): Individual Protection

The appropriate selection and use of PPE is mandatory.

- Eye and Face Protection: Chemical safety goggles are required at a minimum. For procedures with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Hand Protection: Chemically resistant gloves, such as nitrile, must be worn. Gloves should be inspected for integrity before use and replaced immediately if contaminated or damaged.
- Body Protection: A flame-resistant laboratory coat must be worn and kept fully fastened.
- Respiratory Protection: For procedures that may generate significant quantities of dust, a NIOSH-approved N95 dust mask or a higher level of respiratory protection should be used to supplement engineering controls.

Procedural and Hygiene Protocols

- Avoid dust formation during handling.
- Wash hands and any exposed skin thoroughly with soap and water after handling the compound and before leaving the laboratory.[\[11\]](#)[\[12\]](#)
- Do not eat, drink, or smoke in areas where chemicals are handled or stored.[\[11\]](#)
- Contaminated clothing should be removed promptly and washed before reuse.[\[11\]](#)

Storage Requirements

Proper storage is critical to maintaining the compound's integrity and preventing accidental release.

- Container: Store in a tightly sealed container to prevent moisture ingress and contamination.
[\[12\]](#)

- Atmosphere: For long-term storage, keeping the material under an inert atmosphere (e.g., argon or nitrogen) in a dark place is recommended to prevent degradation.[7]
- Location: Store in a cool, dry, and well-ventilated area designated for chemical storage.[12]
- Incompatibilities: Segregate from strong oxidizing agents and strong acids.[11]

Emergency Response Protocols

In the event of an exposure or spill, a swift and correct response is crucial to minimizing harm.

First Aid Measures

- Inhalation: Immediately move the affected individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention if symptoms persist or develop. [12]
- Skin Contact: Remove all contaminated clothing immediately. Flush the affected skin with copious amounts of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice.[12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[12]
- Ingestion: Rinse the mouth thoroughly with water. Do NOT induce vomiting. Seek immediate medical attention.[11][12]

Chemical Spill Response

The appropriate response depends on the scale of the spill. All personnel should be trained to distinguish between a minor spill they can manage and a major spill requiring an emergency response team.

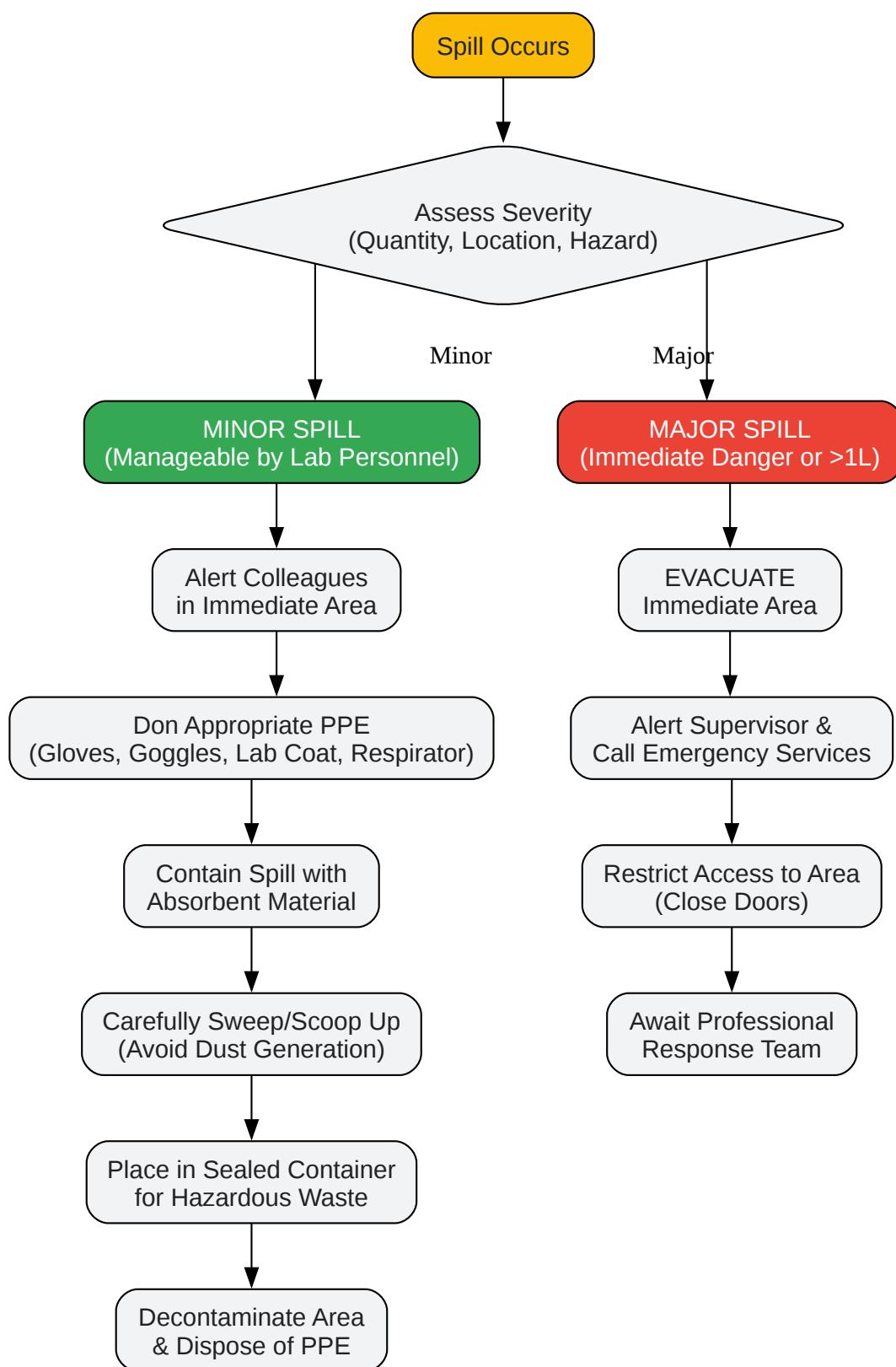
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Figure 1. Decision workflow for responding to a chemical spill.

Waste Disposal

Disposal of **(S)-1,2,3,4-Tetrahydroisoquinoline-3-methanol** and any contaminated materials (e.g., gloves, absorbent pads, glassware) must be handled as hazardous waste.

- All waste must be placed in properly labeled, sealed containers.[13]
- Disposal must be conducted through a licensed hazardous waste disposal company, in strict accordance with all applicable local, state, and federal environmental regulations.[11][12]
- Under no circumstances should this chemical or its containers be disposed of in regular trash or allowed to enter sewer systems or waterways.[11]

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